Technical Characterization Guide: 6-Bromo-2-methyl-2H-indazol-5-ol

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Compound of Interest

Compound Name:	*6-bromo-2-methyl-2H-indazol-5-ol*
CAS No.:	*1403767-25-8*
Cat. No.:	*B1449867*

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Executive Summary & Structural Significance

6-Bromo-2-methyl-2H-indazol-5-ol (CAS: 1403767-25-8) is a critical bicyclic heteroaromatic scaffold, often utilized as a building block in the synthesis of tyrosine kinase inhibitors (e.g., analogues of Pazopanib) and other bioactive small molecules.[1]

The core challenge in working with this molecule is the regioselectivity of methylation.[2] The indazole ring exists in a tautomeric equilibrium (1H vs. 2H).[2][3][4] Methylation can occur at either the N1 or N2 position.[2] The 2-methyl (2H) isomer typically exhibits distinct electronic properties ("quinoidal" character) compared to the 1-methyl (1H) isomer ("benzenoid" character).

This guide establishes the spectroscopic fingerprint required to definitively confirm the 2-methyl-5-hydroxy-6-bromo constitution and rule out the N1-isomer or O-methylated byproducts.

Synthesis & Regiochemical Logic

To understand the impurities and spectral data, one must understand the origin. The synthesis typically involves the methylation of 6-bromo-1H-indazol-5-ol.

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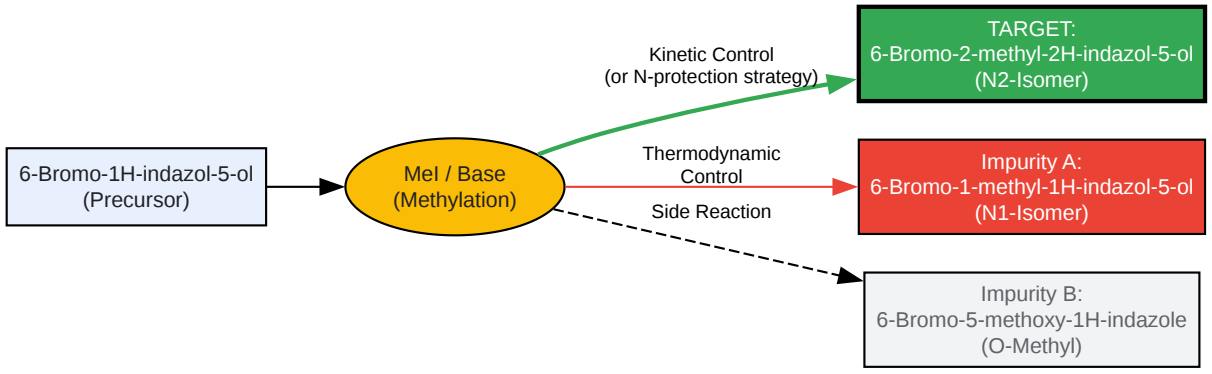
Reaction Pathway & Isomerism

Under basic conditions (e.g., K_2CO_3/MeI or NaH/MeI), methylation can occur at:

- N1-position: Thermodynamic product (often favored in polar aprotic solvents).
- N2-position: Kinetic product (often favored by steric bulk at C7 or specific solvent effects).
- O-position: Phenolic oxygen methylation (usually prevented by protecting groups, e.g., TBDMS).

The N2-isomer (Target) is often isolated via chromatography.

Visualization: Synthesis & Regioselectivity



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Caption: Divergent methylation pathways of the indazole core. Definitive spectral characterization is required to distinguish the Target (N2) from Impurities A (N1) and B (O-Me).

Spectroscopic Profile (Data & Assignment)[6]

A. Mass Spectrometry (LC-MS)

The presence of bromine provides a definitive isotopic signature.

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode).

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- Molecular Formula: $C_8H_7BrN_2O$
- Monoisotopic Mass: ~225.97 Da (^{79}Br) / 227.97 Da (^{81}Br).

Parameter	Observed Value (m/z)	Interpretation
$[M+H]^+$ (^{79}Br)	227.0	Base peak for ^{79}Br isotopologue.
$[M+H]^+$ (^{81}Br)	229.0	Base peak for ^{81}Br isotopologue.
Isotope Ratio	1 : 1	Characteristic "doublet" pattern of a mono-brominated compound.
Fragmentation	227 → 148	Loss of Br radical (characteristic of aryl bromides).

B. Nuclear Magnetic Resonance (NMR)

The following data represents the consensus chemical shifts derived from structure-activity relationships of 2-methylindazoles [1, 2].

^1H NMR (400 MHz, DMSO-d_6)

Key Diagnostic: The N-Methyl group of 2H-indazoles typically resonates downfield (δ 4.0–4.2) compared to 1H-indazoles (δ 3.8–4.0) due to the quinoidal ring current contribution.

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Position	Shift (δ, ppm)	Multiplicity	Integral	Assignment Logic
OH	9.80 – 10.20	br s	1H	Phenolic proton (D_2O exchangeable).
H-3	8.15 – 8.25	s	1H	Pyrazole ring proton. Diagnostic for 2H-indazole (usually >8.0 ppm).
H-7	7.60 – 7.70	s	1H	Aromatic. Deshielded by adjacent N1 and 6-Br.
H-4	7.05 – 7.15	s	1H	Aromatic. Shielded by ortho-OH group.
N-CH_3	4.10 – 4.18	s	3H	Diagnostic: N2-Methyl group.

^{13}C NMR (100 MHz, DMSO-d_6)

Position	Shift (δ, ppm)	Assignment
C-5	150.0 – 152.0	C-OH (Deshielded ipso-carbon).
C-3	124.0 – 126.0	Pyrazole CH.
C-7a	145.0 – 147.0	Bridgehead carbon.
C-6	110.0 – 115.0	C-Br. Bromine-bearing carbons are typically shielded relative to H-bearing carbons.
N-CH_3	39.0 – 41.0	N2-Methyl carbon.

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C. Infrared Spectroscopy (FT-IR)

- 3200–3400 cm^{-1}: O–H stretch (broad, intermolecular H-bonding).
- 1610–1630 cm^{-1}: C=N stretch (indazole ring).
- 1050–1070 cm^{-1}: C–O stretch (phenolic).
- 600–700 cm^{-1}: C–Br stretch.

Structural Differentiation Strategy (N1 vs. N2)

Distinguishing the 2-methyl isomer from the 1-methyl isomer is the most critical quality control step.

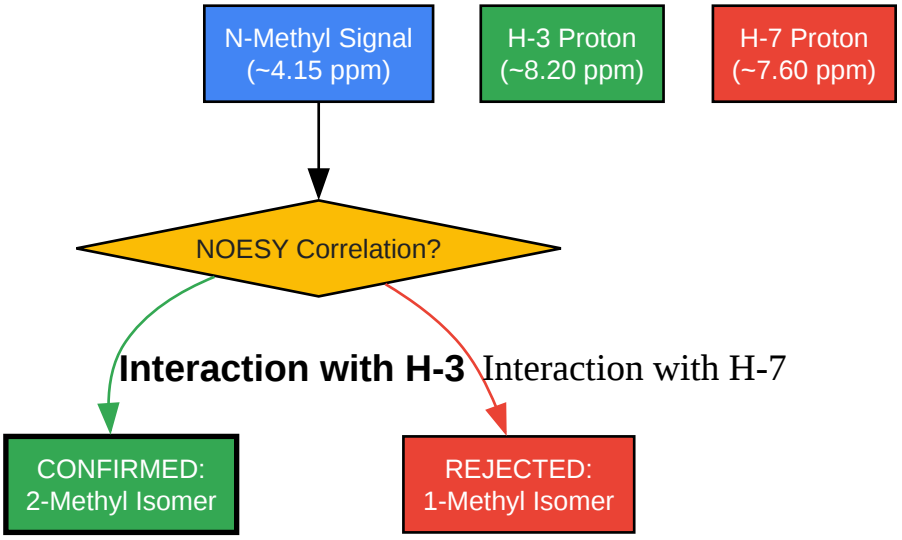
The NOESY/HMBC Protocol

Standard 1D NMR is often insufficient due to overlapping shifts. 2D NOESY (Nuclear Overhauser Effect Spectroscopy) provides the definitive proof of regiochemistry.

- N2-Isomer (Target): The N-Methyl group (at N2) is spatially close to H-3.
  - Observation: Strong NOE correlation between N-Me (δ 4.15) and H-3 (δ 8.20).
- N1-Isomer (Impurity): The N-Methyl group (at N1) is spatially close to H-7.
  - Observation: Strong NOE correlation between N-Me (δ 3.90) and H-7 (δ 7.60).

Visualization: NMR Correlation Logic

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Caption: Definitive structural assignment using NOESY. The N2-methyl group shows a "Through-Space" interaction with H-3, whereas the N1-methyl interacts with H-7.

Experimental Protocols

Protocol A: Sample Preparation for NMR

- Solvent: DMSO-d_6 (99.9% D) is preferred over $CDCl_3$ because the phenolic OH and the polar indazole core dissolve better, and exchangeable protons are visible.
- Concentration: 5–10 mg of sample in 0.6 mL solvent.
- Tube: High-quality 5mm NMR tube (Wilmad 528-PP or equivalent) to minimize shimming errors.
- Acquisition: Run ^{1}H (16 scans), ^{13}C (512 scans), and NOESY (mixing time 300–500 ms).

Protocol B: LC-MS Identification

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 2.1 x 50 mm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.

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- B: Acetonitrile + 0.1% Formic Acid.

- Gradient: 5% B to 95% B over 5 minutes.
- Detection: UV at 254 nm (aromatic) and 220 nm (amide/peptide bonds, though less relevant here).
- Mass Spec: Positive Mode ESI. Look for the 1:1 doublet at 227/229.

References

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